

Spectroscopic Characterization of Diethyl Methylpropylmalonate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Diethyl methylpropylmalonate

CAS No.: 55898-43-6

Cat. No.: B018021

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Executive Summary

Diethyl methylpropylmalonate (Diethyl 2-methyl-2-propylpropanedioate) is a critical disubstituted malonic ester intermediate.[1][2] In drug development, it serves as the direct precursor to 5,5-disubstituted barbiturates (e.g., via condensation with urea) and other heterocyclic scaffolds. Its precise characterization is essential because the presence of mono-alkylated impurities (e.g., diethyl propylmalonate) can lead to toxicologically distinct side products in downstream API synthesis.[2]

This guide provides an autonomous, field-proven protocol for the spectroscopic identification and quality control of this intermediate, emphasizing the differentiation of the quaternary center from mono-substituted analogs.

Chemical Identity & Theoretical Basis[1][2][3][4]

- IUPAC Name: Diethyl 2-methyl-2-propylpropanedioate[1]
- CAS Number: 55898-43-6[1]

- Molecular Formula:

[2][3]

- Molecular Weight: 216.27 g/mol
- Structure: A quaternary alpha-carbon linked to two ethoxycarbonyl groups, one methyl group, and one propyl group.[2]

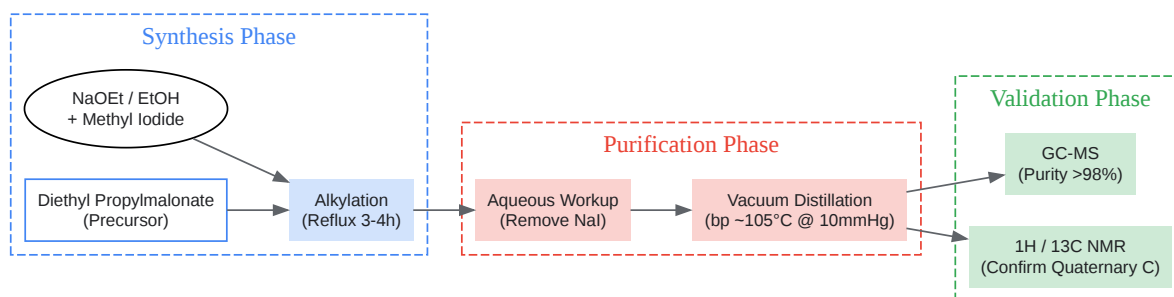
The Characterization Challenge

The primary challenge in validating this compound is distinguishing it from its mono-alkylated precursors (diethyl methylmalonate or diethyl propylmalonate).[1][2]

- Mono-alkylated species possess an acidic methine proton () visible in ¹H NMR at 3.3–3.5 ppm.[1][2]
- The Target (Quaternary) lacks this proton.[1][2] Disappearance of the methine signal and the appearance of a specific methyl singlet are the definitive "Go/No-Go" quality gates.[1][2]

Experimental Workflow: Synthesis to Validation

The following workflow outlines the generation of the analyte to ensure the spectra discussed below are contextually grounded in a realistic process stream.



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Figure 1: Synthesis and validation workflow for **Diethyl Methylpropylmalonate**. The critical control point is the removal of mono-alkylated species during distillation.

Spectroscopic Characterization Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary method for structural confirmation.^{[1][2]} The absence of the methine proton is the key indicator of reaction completion.^[2]

Methodology:

- Solvent:

(Chloroform-d) is standard.^{[1][2]}

- Reference: TMS (

0.00 ppm) or residual

(

7.26 ppm).^{[1][2]}

- Concentration: ~20 mg in 0.6 mL solvent.

H NMR Data Analysis (300/400 MHz)

Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling ()	Structural Insight
Ester	4.15 – 4.20	Quartet	4H	7.1 Hz	Characteristic of ethyl esters.[1]
Propyl	1.80 – 1.90	Multiplet	2H	-	Deshielded by quaternary center.[1][2]
Quaternary	1.40	Singlet	3H	-	Diagnostic Peak. Proves methylation at the alpha position.[1][2]
Propyl	1.15 – 1.30	Multiplet	2H	-	Overlaps partially with ester methyls.[1][2]
Ester	1.24	Triplet	6H	7.1 Hz	Standard ester triplet. [1][2]
Propyl	0.92	Triplet	3H	7.3 Hz	Terminal propyl methyl.[1][2]

Critical Interpretation: If a triplet/multiplet appears around 3.30–3.50 ppm, the sample is contaminated with unreacted diethyl propylmalonate.[2] If a singlet appears at 1.40 ppm but integrates to <3H relative to the ester, the reaction is incomplete.

C NMR Data Analysis (75/100 MHz)

Carbon Type	Shift (, ppm)	Notes
Carbonyl (C=O)	172.0 – 172.5	Typical ester carbonyl.[1][2]
Ester	61.0 – 61.2	Ethyl group methylene.[1][2]
Quaternary C	53.5 – 54.0	Diagnostic. Significantly downfield from mono-substituted (~51 ppm).[1][2]
Propyl	35.0 – 36.0	Methylene attached to quaternary center.[1][2]
Quaternary	19.5 – 20.0	Alpha-methyl group.[1][2]
Propyl	17.0 – 18.0	Middle propyl methylene.[1][2]
Propyl	14.0 – 14.5	Terminal propyl methyl.[1][2]
Ester	14.0 – 14.2	Ethyl group methyl (often overlaps with propyl methyl).[1][2]

Infrared (IR) Spectroscopy

IR is used primarily for functional group confirmation and detecting -OH impurities (from hydrolysis) or unreacted alkyl halides.[1][2]

- Instrument: FT-IR (ATR or NaCl plates).
- Phase: Neat liquid film.[1][2]

Key Absorption Bands:

- C=O Stretch (Ester): 1730 – 1740 cm

[1][2] A strong, sharp band.[1][2] Broadening indicates hydrolysis to acid.[1][2]

- C-H Stretch (Aliphatic): 2960 – 2870 cm

.^{[1][2]} Multiple bands corresponding to methyl/methylene asymmetric and symmetric stretches.^{[1][2]}

- C-O Stretch: 1100 – 1300 cm

. Strong bands characteristic of esters.^{[1][2]}

- Absence of O-H: No broad peak at 3200–3500 cm

(confirms no carboxylic acid or moisture).^{[1][2]}

- Absence of C=C: No peaks at 1600–1680 cm

(confirms no enol form, which is blocked in the quaternary structure).^{[1][2]}

Mass Spectrometry (MS)

Mass spectrometry provides molecular weight confirmation and fragmentation fingerprints.^{[1][2][4]}

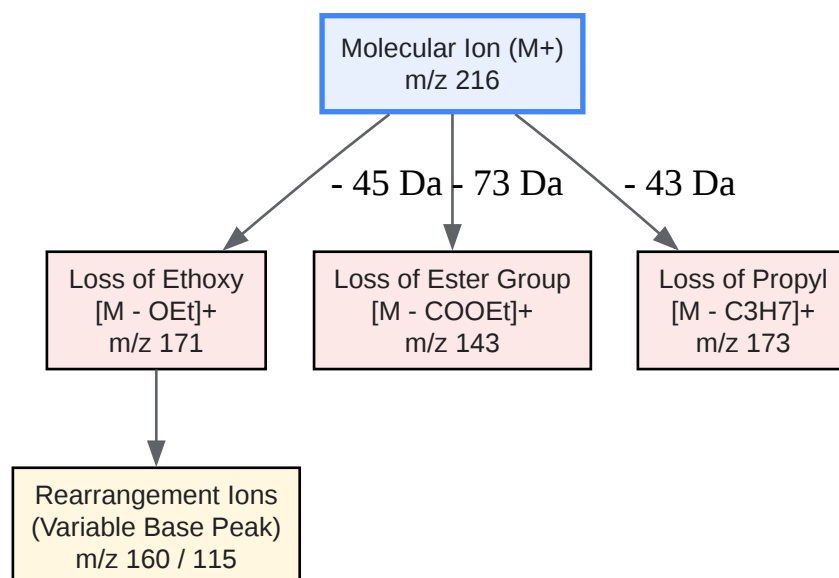
- Ionization: Electron Impact (EI, 70 eV).^{[1][2]}

- Molecular Ion (

): m/z 216 (Often weak in aliphatic esters).^{[1][2]}

Fragmentation Pathway: The fragmentation is dominated by

-cleavage and McLafferty rearrangements where possible (though the quaternary center blocks the classic McLafferty involving the alpha-proton, rearrangements involving the ester ethyl groups still occur).



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Figure 2: Proposed fragmentation pathway for **Diethyl Methylpropylmalonate**.^{[1][2]} The loss of the alkoxy group (m/z 171) is a primary initial step.

Diagnostic Fragments:

- m/z 171: Loss of .
- m/z 173: Loss of propyl group (less common than alkoxy loss).^{[1][2]}
- m/z 143: Loss of (entire ester group).^{[1][2]}
- m/z 29: Ethyl cation (common low mass peak).^{[1][2][5][6]}

Quality Control & Impurity Profiling

In a drug development context, the purity of this intermediate dictates the yield and purity of the final barbiturate.

Impurity	Detection Method	Limit (Typical)	Remediation
Diethyl Propylmalonate	H NMR (3.3 ppm)	< 0.5%	Redistillation (fractional). [1] [2]
Diethyl Methylmalonate	GC-MS (Retention Time)	< 0.5%	Difficult to separate; control stoichiometry in synthesis. [1] [2]
Ethanol	H NMR (3.7, 1.2 ppm)	< 0.1%	High vacuum drying. [2]
Water	IR (3400 cm ⁻¹) / KF	< 0.1%	Molecular sieves / Azeotropic distillation. [1] [2]

Self-Validating Protocol:

- Step 1: Run GC-MS.[\[1\]](#)[\[2\]](#) If single peak >99% area, proceed.[\[1\]](#)[\[2\]](#)
- Step 2: Run H NMR. Zoom into 3.0–4.0 ppm region.[\[1\]](#)[\[2\]](#) If baseline is flat (no methine multiplets), the quaternary substitution is complete.[\[2\]](#)
- Step 3: Calculate integral ratio of Methyl Singlet (1.4 ppm) to Ester Quartet (4.2 ppm).[\[1\]](#)[\[2\]](#) Ratio must be 3:4 (5%).[\[1\]](#)[\[2\]](#)

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